

# Safety and Handling of 5-Chloro-2-iodo-3-methylphenol

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## Compound of Interest

Compound Name: 5-Chloro-2-iodo-3-methylphenol

CAS No.: 1150617-66-5

Cat. No.: B1390747

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Content Type: Technical Safety Guide & Handling Protocol Target Audience: Medicinal Chemists, Process Safety Engineers, and HSE Officers CAS Registry Number: 1150617-66-5

## Executive Summary & Chemical Identity

**5-Chloro-2-iodo-3-methylphenol** is a specialized halogenated phenolic intermediate, primarily utilized in the synthesis of pharmaceutical scaffolds via palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura or Heck reactions) targeting the iodine moiety.

Unlike simple phenols, the presence of both chlorine and iodine substituents significantly alters its lipophilicity and reactivity. This guide operates on a Structure-Activity Relationship (SAR) basis: while specific toxicological data for this exact CAS is sparse, its structural homology to 2-iodo-phenols and chlorocresols mandates that it be handled as a Category 1 Acute Toxicant and Category 1B Skin Corrosive.

## Physicochemical Profile

Property	Value / Description	Source/Estimation
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClO	BLD Pharm [1]
Molecular Weight	268.48 g/mol	Calculated
Physical State	Solid (Crystalline powder)	Analogous phenols
Solubility	Soluble in DMSO, MeOH, DCM; Poor in Water	Lipophilic nature
Reactivity	Light Sensitive; Oxidizes in air	Iodine bond lability
LogP (Est.)	-3.4 - 4.0	High Lipophilicity

## Hazard Identification & Toxicology (SAR Analysis)

Warning: This compound possesses the dual hazards of corrosivity and systemic toxicity, exacerbated by the "anesthetic effect" typical of phenols, which can delay pain perception during exposure.

### The "Silent Burn" Mechanism

Phenolic compounds act as local anesthetics by demyelinating nerve fibers. A researcher may sustain a severe chemical burn without immediate pain.[1]

- **Percutaneous Absorption:** The halogenation (Cl, I) increases lipophilicity compared to phenol, potentially accelerating skin absorption.
- **Systemic Targets:** Once absorbed, phenols uncouple oxidative phosphorylation and cause protein denaturation in the CNS, liver, and kidneys.

### GHS Classification (Derived)

- **Acute Toxicity (Oral/Dermal):** Category 3 (Toxic) or Category 2 (Fatal) - Treat as Fatal.
- **Skin Corrosion/Irritation:** Category 1B (Causes severe skin burns and eye damage).
- **Sensitization:** Potential skin sensitizer due to the halogenated aromatic ring.

- Aquatic Toxicity: Acute Category 1 (Very toxic to aquatic life).

## Risk Assessment & Control Banding

The following workflow dictates the operational safety level based on the quantity handled.

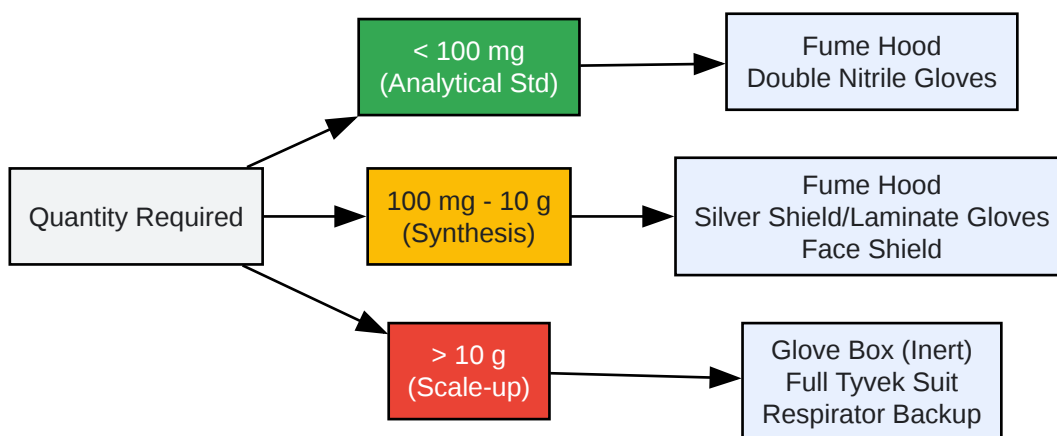


Figure 1: Control Banding Workflow for Halogenated Phenols

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## Storage & Stability Protocol

The iodine-carbon bond at the C2 position is susceptible to homolytic cleavage by UV light, leading to radical formation and degradation (browning of the solid).

- Primary Container: Amber glass vial with a Teflon-lined septum cap.
- Atmosphere: Store under Argon or Nitrogen. Oxygen promotes the formation of quinones.
- Temperature: Refrigeration (2-8°C) is recommended to inhibit de-iodination, though room temperature is acceptable for short-term storage if light is excluded [1].
- Segregation: Store away from strong oxidizers (e.g., nitric acid) and strong bases.

## Operational Handling & PPE Matrix

Scientific Rationale: Standard nitrile gloves provide poor protection against phenols, which can permeate in <10 minutes. For halogenated phenols, laminate film or heavy-gauge butyl is

required.

## Personal Protective Equipment (PPE)

Component	Specification	Rationale
Hand Protection (Primary)	Silver Shield / 4H (Laminate)	Impermeable to aromatics/phenols.
Hand Protection (Dexterity)	Disposable Nitrile (worn over laminate)	Protects the inner glove and provides grip.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient for corrosive solids/liquids.
Body Protection	Lab Coat (Buttoned) + Chemical Apron	Phenols penetrate cotton rapidly; apron prevents soak-through.

## Synthesis Safety (Cross-Coupling)

When using **5-Chloro-2-iodo-3-methylphenol** in Suzuki or Heck couplings:

- Weighing: Must be performed in a fume hood or a ventilated balance enclosure. Do not weigh on an open bench.
- Solvent Choice: If dissolving in DMSO or DMF, be aware that these solvents act as "skin carriers," dramatically increasing the rate of phenol absorption into the bloodstream.
- Quenching: Acidify reaction mixtures carefully; volatile iodine species may be liberated if treated with strong oxidizers.

## Emergency Response: The PEG Protocol

Critical Note: Water alone is inefficient for removing phenols from the skin due to their low water solubility and high lipophilicity. Polyethylene Glycol (PEG) 300 or 400 is the required decontamination agent [2][3].[\[1\]\[2\]](#)

## Decontamination Mechanism

PEG acts as a solvent that is both polar enough to be water-miscible and lipophilic enough to solubilize the phenol, effectively extracting it from the dermal lipid bilayer.

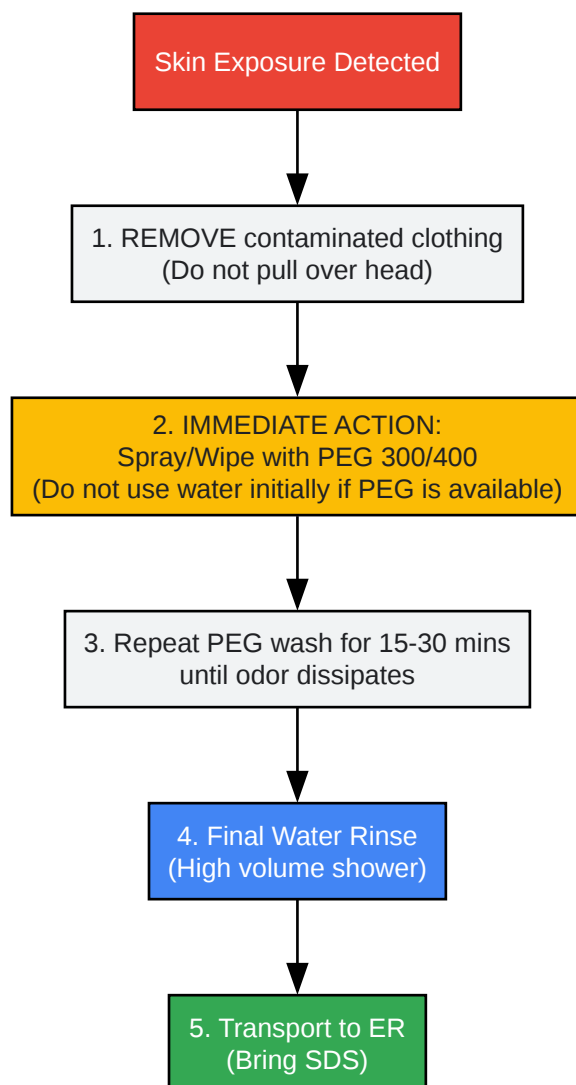


Figure 2: Phenol Exposure Decontamination Protocol

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## First Aid Steps[3][5][6]

- Skin: Apply PEG 300/400 immediately using gauze or a spray bottle. Wipe and replace gauze frequently.[1] If PEG is unavailable, flush with water for >30 minutes, but acknowledge reduced efficiency [4].[3]
- Eyes: Do NOT use PEG in eyes.[4] Flush with tepid water or saline for 15 minutes.

- Ingestion: Do not induce vomiting. Phenol is corrosive to the esophagus.

## Waste Management

- Classification: Hazardous Chemical Waste (Toxic, Corrosive).
- Stream: Segregate into Halogenated Organic Waste.
- Labeling: Must explicitly state "Contains Halogenated Phenols" and "High Iodine Content" to prevent issues in incineration streams (iodine can corrode incinerator scrubbers).
- Deactivation: For spills, treat with an absorbent mixed with a dilute base (e.g., sodium carbonate) to form the phenolate salt, which is less volatile, then scoop into hazardous waste containers.

## References

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## Sources

- [1. Appendix P - Phenol First Aid Guide and PPE | Environment, Health and Safety \[ehs.cornell.edu\]](#)

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